

Application Notes and Protocols for 3-(3-Methylphenoxy)azetidine hydrochloride

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)azetidine

Cat. No.: B1343967

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **3-(3-Methylphenoxy)azetidine** hydrochloride (CAS RN: 1236862-21-7). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Product Information and Safety Data

Chemical Properties:

Property	Value	Source
Chemical Name	3-(3-methylphenoxy)azetidine hydrochloride	[1]
CAS Number	1236862-21-7	[1]
Molecular Formula	C10H14ClNO	[1]
Molecular Weight	199.68 g/mol	[1]
Form	Solid	


Hazard Identification:

3-(3-Methylphenoxy)azetidine hydrochloride is classified as a hazardous substance. All personnel handling this compound must be fully aware of the potential risks.

Hazard	Classification	Precautionary Statements
Skin Irritation	Category 2	H315: Causes skin irritation.[2]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[3][4]
Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation.[3][4]

Signal Word: Warning[2]

Hazard Pictograms:

 alt text

Experimental Protocols

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **3-(3-Methylphenoxy)azetidine** hydrochloride.

- Eye Protection: Wear safety glasses with side shields or goggles.[3] Face shields are recommended when handling larger quantities.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[2] Gloves should be inspected prior to use and replaced immediately if contaminated, punctured, or torn.
- Body Protection: A laboratory coat must be worn at all times.[3] For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[4]

Handling Protocol

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Avoid the formation of dust and aerosols.[4]
- Avoid contact with skin, eyes, and clothing.[2][5]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][3]
- Do not eat, drink, or smoke in the laboratory.[6]
- Ensure that an eyewash station and safety shower are readily accessible.[5]

Storage Protocol

Proper storage is essential to maintain the stability and integrity of the compound.

- Store in a tightly closed container.[2][5]
- Keep in a cool, dry, and well-ventilated area.[5]
- Some suppliers recommend storage at 2-8°C.[3]
- Protect from moisture.[2]
- Store away from incompatible materials such as strong oxidizing agents.[6][7]

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][8]

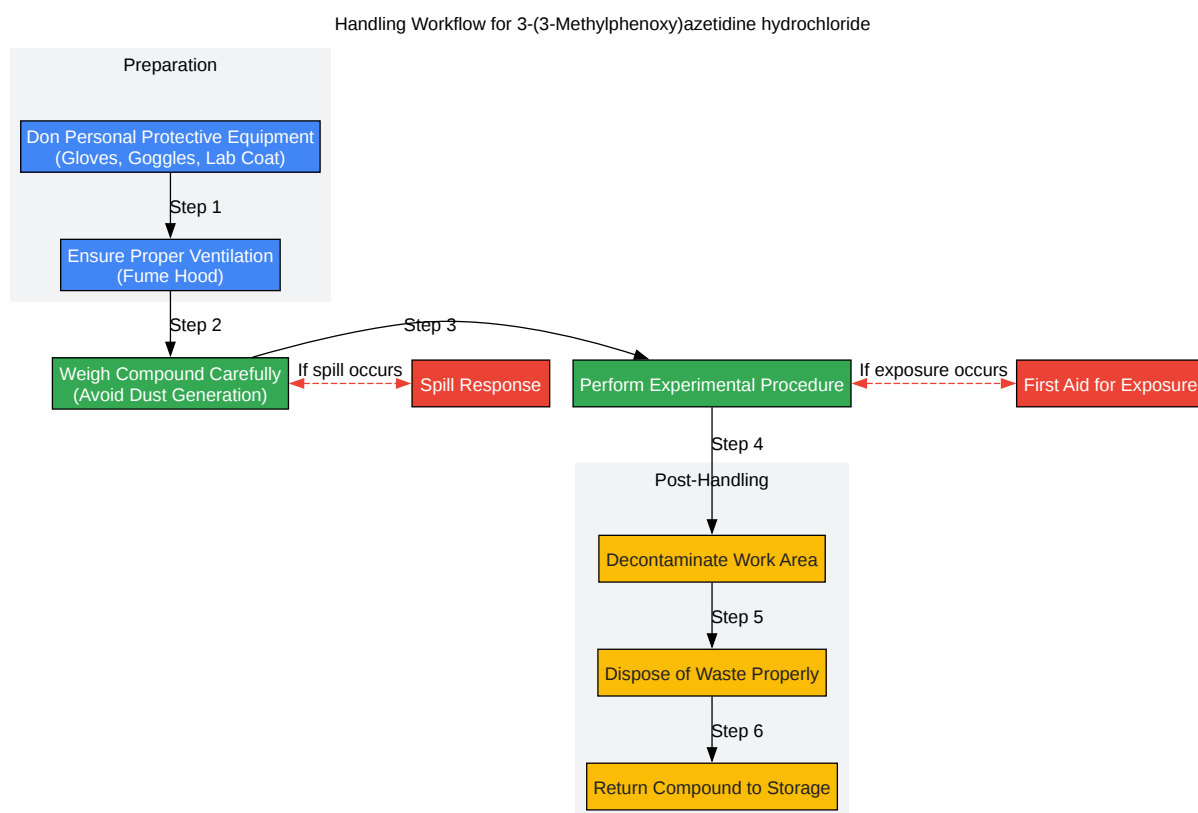
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [3][4] Remove contaminated clothing and wash it before reuse. [2] If skin irritation persists, seek medical attention. [2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. [3][8] Remove contact lenses, if present and easy to do. Continue rinsing. [3] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. [5] Rinse mouth with water. [3] Never give anything by mouth to an unconscious person. [5] Seek immediate medical attention. [3]

Spill and Disposal Protocol

- Spills:
 - Evacuate the area and ensure adequate ventilation. [3]
 - Wear appropriate PPE as described in section 2.1. [3]
 - Avoid generating dust. [3]
 - For small spills, carefully sweep up the solid material and place it in a suitable, closed container for disposal. [3][5]
 - Prevent the spill from entering drains. [3][6]
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. [9]
 - Do not dispose of it with regular laboratory trash.

Visual Workflow

The following diagram illustrates the recommended workflow for handling **3-(3-Methylphenoxy)azetidine** hydrochloride.



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Caption: Workflow for safe handling of **3-(3-Methylphenoxy)azetidine** hydrochloride.

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